

Application Notes and Protocols: 3,5-Dimethyl-4-nitrosophenol as a Pharmaceutical Intermediate

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Compound of Interest

Compound Name: 3,5-Dimethyl-4-nitrosophenol

Cat. No.: B124193

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **3,5-Dimethyl-4-nitrosophenol** as a key intermediate in the synthesis of pharmaceutical compounds. It includes physicochemical data, detailed experimental procedures for its synthesis and subsequent transformations, and potential applications in drug discovery and development.

Introduction

3,5-Dimethyl-4-nitrosophenol is a versatile organic compound that serves as a valuable building block in the synthesis of more complex molecules. Its chemical structure, featuring a reactive nitrosophenol moiety, makes it a suitable precursor for the introduction of an amino group, which is a common pharmacophore in many active pharmaceutical ingredients (APIs). A notable application of this intermediate is in the synthesis of 4-Hydroxy Xylazine, a major metabolite of Xylazine, a sedative and analgesic agent used in veterinary medicine. This document outlines the synthesis of **3,5-Dimethyl-4-nitrosophenol** and its conversion to key downstream products.

Physicochemical Data

A summary of the key physical and chemical properties of **3,5-Dimethyl-4-nitrosophenol** is presented in Table 1. This information is crucial for safe handling, storage, and the design of synthetic procedures.

Table 1: Physicochemical Properties of **3,5-Dimethyl-4-nitrosophenol**

Property	Value	Reference
CAS Number	19628-76-3	[1]
Molecular Formula	C ₈ H ₉ NO ₂	[1]
Molecular Weight	151.16 g/mol	[1]
IUPAC Name	3,5-dimethyl-4-nitrosophenol	[1]
Appearance	Yellow Solid	
SMILES	<chem>CC1=CC(=CC(=C1N=O)C)O</chem>	[1]
InChIKey	ZVUJMNCTXGSXSQ-UHFFFAOYSA-N	[1]

Synthesis of 3,5-Dimethyl-4-nitrosophenol

The synthesis of **3,5-Dimethyl-4-nitrosophenol** is typically achieved through the nitrosation of 3,5-dimethylphenol. This electrophilic aromatic substitution reaction introduces a nitroso group at the para position relative to the hydroxyl group.

Synthesis of 3,5-Dimethyl-4-nitrosophenol

3,5-Dimethylphenol

 NaNO_2 , H_2SO_4 , H_2O , 0-5 °C

3,5-Dimethyl-4-nitrosophenol

Synthesis of 4-Hydroxy Xylazine

3,5-Dimethyl-4-nitrosophenol

Reduction
(e.g., NaBH_4 or $\text{H}_2/\text{Pd-C}$)

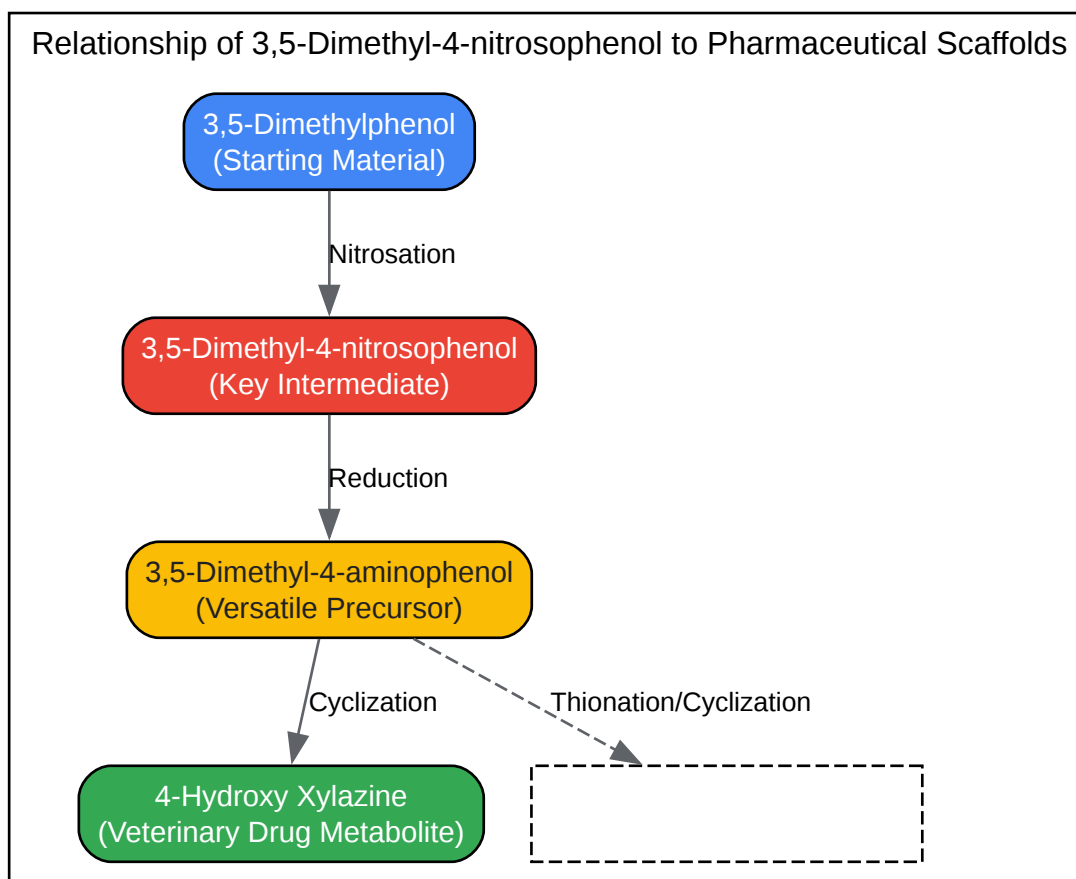
3,5-Dimethyl-4-aminophenol

Reaction with
Isothiocyanate Precursor

Intermediate Thiourea Derivative

Cyclization

4-Hydroxy Xylazine



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References

- 1. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Application Notes and Protocols: 3,5-Dimethyl-4-nitrosophenol as a Pharmaceutical Intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b124193#3-5-dimethyl-4-nitrosophenol-as-an-intermediate-in-pharmaceutical-synthesis>]

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